

In-depth Technical Guide: Ethyl Carbamate

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Compound of Interest

Compound Name: Ethyl dodecylcarbamate

Cat. No.: B15490974

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Disclaimer: The CAS number for "**ethyl dodecylcarbamate**" could not be located in available chemical databases. Consequently, this technical guide focuses on the well-characterized and structurally related compound, ethyl carbamate (CAS No. 51-79-6), also known as urethane. This document serves as a representative technical guide for a carbamate ester, providing the requested in-depth information for researchers, scientists, and drug development professionals.

Introduction

Ethyl carbamate is an organic compound with the formula $\text{CH}_3\text{CH}_2\text{OC}(\text{O})\text{NH}_2$. It is the ethyl ester of carbamic acid and exists as a white crystalline solid.^{[1][2]} Historically, it was used as an antineoplastic agent for diseases like multiple myeloma, but this application was discontinued upon discovery of its carcinogenic properties in 1943.^[1] Today, its primary use in a research setting is as a long-acting anesthetic for laboratory animals.^[1] It also naturally occurs in fermented foods and alcoholic beverages, which has led to regulatory monitoring of its levels.^{[1][3][4]}

Physicochemical Properties

A summary of the key physicochemical properties of ethyl carbamate is presented in Table 1.

Property	Value	Reference
CAS Number	51-79-6	[1][2]
Molecular Formula	C ₃ H ₇ NO ₂	[1][2]
Molecular Weight	89.09 g/mol	[1][2]
Appearance	White crystalline solid or powder	[1][2]
Melting Point	46-52 °C	[2]
Boiling Point	182-185 °C	[1]
Density	1.056 g/cm ³	[1]
Solubility in Water	0.480 g/cm ³ at 15 °C	[1]
log P	-0.190	[1]
Vapor Pressure	1.3 kPa at 78 °C	[1]

Synthesis of Ethyl Carbamate

Several methods for the synthesis of ethyl carbamate have been reported. Two common laboratory-scale procedures are detailed below.

Synthesis from Urea and Ethanol

This method involves the reaction of urea with an excess of ethanol at elevated temperatures.

Experimental Protocol:

- **Reaction Setup:** A mixture of urea and ethanol is heated in a sealed reaction vessel. The molar ratio of ethanol to urea can range from 1:1 to 20:1.[5]
- **Catalyst:** A metal oxide catalyst, such as TiO₂/SiO₂, can be employed to improve the reaction yield.[6]
- **Reaction Conditions:** The reaction is typically carried out at a temperature of 100-200 °C and a pressure of 0.1-2.0 MPa for 1-12 hours.[5]

- **Work-up and Purification:** After the reaction, the excess ethanol is removed by distillation. The resulting crude ethyl carbamate can be purified by recrystallization or distillation under reduced pressure.

Synthesis from Ethyl Chloroformate and Ammonia

This method involves the reaction of ethyl chloroformate with ammonia.

Experimental Protocol:

- **Reaction Setup:** A solution of ethyl chloroformate in an inert solvent (e.g., ether) is cooled in an ice bath.
- **Reagent Addition:** Aqueous ammonia is added dropwise to the stirred solution of ethyl chloroformate, maintaining the temperature below 10°C.
- **Reaction Completion:** The reaction mixture is stirred for a period to ensure complete reaction.
- **Work-up and Purification:** The organic layer is separated, washed with water, and dried over an anhydrous drying agent. The solvent is then removed under reduced pressure, and the resulting ethyl carbamate can be purified by distillation or recrystallization.

Applications in Research and Drug Development

While its clinical use has been discontinued due to toxicity, ethyl carbamate remains a valuable tool in preclinical research.

- **Animal Anesthesia:** It is widely used as a long-acting anesthetic in animal experiments, particularly in rodents.^[1] An advantage is its minimal depression of neuronal activity in the cortex compared to other anesthetics like isoflurane.^[1]
- **Carcinogenesis Research:** Due to its well-established carcinogenic properties, ethyl carbamate is often used as a model compound in cancer research to study mechanisms of tumorigenesis.^{[1][3][7]}
- **Precursor in Chemical Synthesis:** It serves as a precursor in the synthesis of other organic molecules.^[2]

Biological Activity and Mechanism of Action

The primary biological activities of concern for ethyl carbamate are its anesthetic and carcinogenic effects.

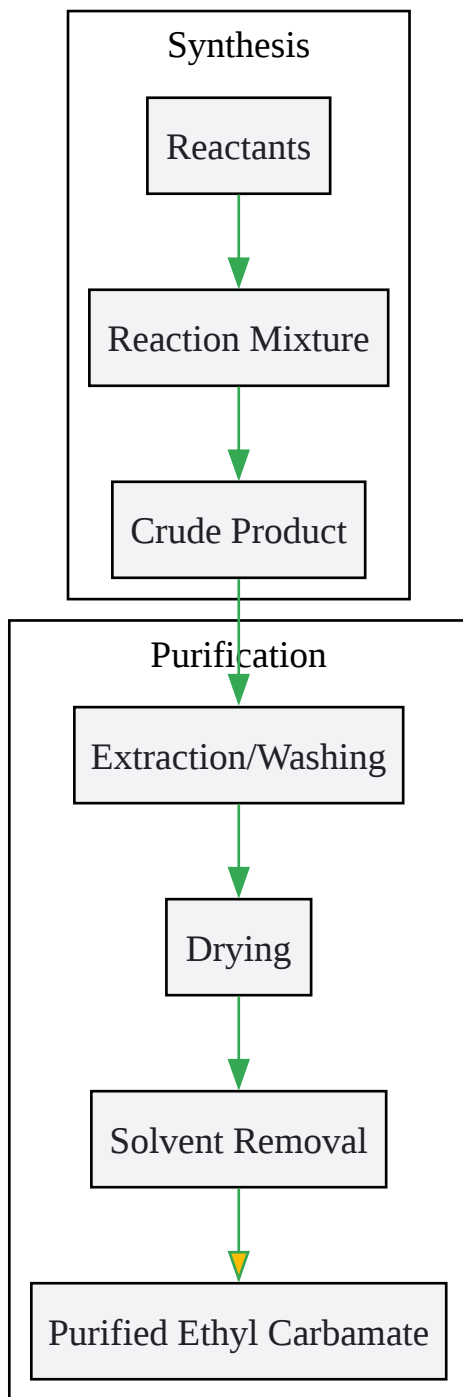
Anesthetic Mechanism

The exact mechanism of its anesthetic action is not fully elucidated but is thought to involve modulation of neurotransmitter systems.

Carcinogenic Mechanism

The carcinogenicity of ethyl carbamate is mediated by its metabolic activation.^[8] The primary pathway involves the following steps:

- **Oxidation:** Ethyl carbamate is oxidized by cytochrome P450 enzymes, particularly CYP2E1, to vinyl carbamate.^[8]
- **Epoxidation:** Vinyl carbamate is further metabolized to the highly reactive vinyl carbamate epoxide.^[8]
- **DNA Adduct Formation:** Vinyl carbamate epoxide can covalently bind to DNA, forming etheno-DNA adducts. These adducts are promutagenic and are believed to be the primary initiating event in ethyl carbamate-induced carcinogenesis.^[8]



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